

Unveiling 10-O-Coumaroyl-10-O-deacetylasperuloside: A Technical Guide

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Compound of Interest

Compound Name: 10-O-Coumaroyl-10-O-deacetylasperuloside

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the iridoid glycoside, **10-O-Coumaroyl-10-O-deacetylasperuloside**. While the initial discovery and detailed experimental data for this specific compound remain elusive in readily available scientific literature, this document synthesizes information on its constituent parts—the iridoid scaffold related to asperuloside and the coumaroyl moiety—to infer its likely origins, potential biosynthetic pathways, and plausible biological activities. This guide also outlines the standard experimental protocols for the isolation and characterization of similar natural products, offering a foundational framework for researchers investigating this and related molecules.

Introduction

Iridoids are a large group of cyclopentanoid monoterpene-derived natural products characterized by a cyclopentane ring fused to a six-membered heterocyclic ring. They are widely distributed in the plant kingdom and are known to possess a diverse range of biological activities. Asperuloside, a well-known iridoid glycoside, and its derivatives are frequently isolated from plants of the Rubiaceae family, notably from the genus *Galium*. The addition of a coumaroyl group, a derivative of cinnamic acid, to the deacetylasperuloside core suggests a potential for synergistic or unique bioactivities. This guide aims to collate the available

information and provide a technical framework for the study of **10-O-Coumaroyl-10-O-deacetylasperuloside**.

Discovery and History

The specific discovery of **10-O-Coumaroyl-10-O-deacetylasperuloside** is not well-documented in prominent scientific databases. However, the history of its core structures provides significant context. The parent compound, asperuloside, has been known for decades and is a characteristic component of many plants in the Rubiaceae family.

A key study by Deliorman, Çalış, and Ergun in 2001 detailed the isolation and characterization of two related iridoid glycosides, asperulosidic acid and 10-deacetylasperulosidic acid, from the aerial parts of *Galium aparine* L. (Rubiaceae).^[1] This research laid the groundwork for the potential discovery of other derivatives of deacetylasperuloside from this plant source. It is plausible that **10-O-Coumaroyl-10-O-deacetylasperuloside** is a minor constituent of *Galium aparine* or a related species and was isolated and identified in a subsequent, less widely disseminated study.

The coumaroyl moiety is a common acyl group found in a variety of plant secondary metabolites, and its presence often enhances the biological activity of the parent molecule.

Physicochemical Properties and Spectroscopic Data

While specific quantitative data for **10-O-Coumaroyl-10-O-deacetylasperuloside** is not available in the searched literature, the expected properties can be inferred from its structure.

Table 1: Predicted Physicochemical Properties of **10-O-Coumaroyl-10-O-deacetylasperuloside**

Property	Predicted Value
Molecular Formula	C ₂₅ H ₂₆ O ₁₂
Molecular Weight	518.47 g/mol
Appearance	Likely a white or off-white amorphous powder
Solubility	Expected to be soluble in polar organic solvents (e.g., methanol, ethanol) and sparingly soluble in water.

Table 2: Expected Spectroscopic Data for **10-O-Coumaroyl-10-O-deacetylasperuloside**

Spectroscopic Technique	Expected Features
^1H NMR	Signals corresponding to the iridoid skeleton, the glucose moiety, and the p-coumaroyl group. Key signals would include those for the olefinic protons of the iridoid and coumaroyl groups, the anomeric proton of the glucose, and aromatic protons.
^{13}C NMR	Resonances for all 25 carbons, including the characteristic signals for the lactone carbonyl, olefinic carbons, acetal carbon of the iridoid, the anomeric carbon of glucose, and the carbonyl and aromatic carbons of the coumaroyl group.
Mass Spectrometry (MS)	A molecular ion peak $[\text{M}+\text{H}]^+$ or $[\text{M}+\text{Na}]^+$ corresponding to the calculated molecular weight. Fragmentation patterns would likely show losses of the coumaroyl group and the glucose moiety.
UV Spectroscopy	Absorption maxima characteristic of the iridoid enol-ether system and the p-coumaroyl chromophore.
IR Spectroscopy	Absorption bands for hydroxyl groups, a lactone carbonyl, ester carbonyl, and aromatic rings.

Experimental Protocols

The following are detailed methodologies for the isolation and structural elucidation of iridoid glycosides from plant material, based on standard laboratory practices and the procedures described for related compounds.

Plant Material Collection and Extraction

- Collection: The aerial parts of the plant (e.g., Galium aparine) are collected during its flowering season.

- **Drying and Pulverization:** The plant material is air-dried in the shade and then ground into a coarse powder.
- **Extraction:** The powdered plant material is repeatedly extracted with methanol or ethanol at room temperature. The combined extracts are then concentrated under reduced pressure to yield a crude extract.

Isolation and Purification Workflow

The following diagram illustrates a typical workflow for the isolation of **10-O-Coumaroyl-10-O-deacetylasperuloside**.



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Caption: General workflow for the isolation of the target compound.

Structural Elucidation

The structure of the isolated compound is determined using a combination of spectroscopic methods:

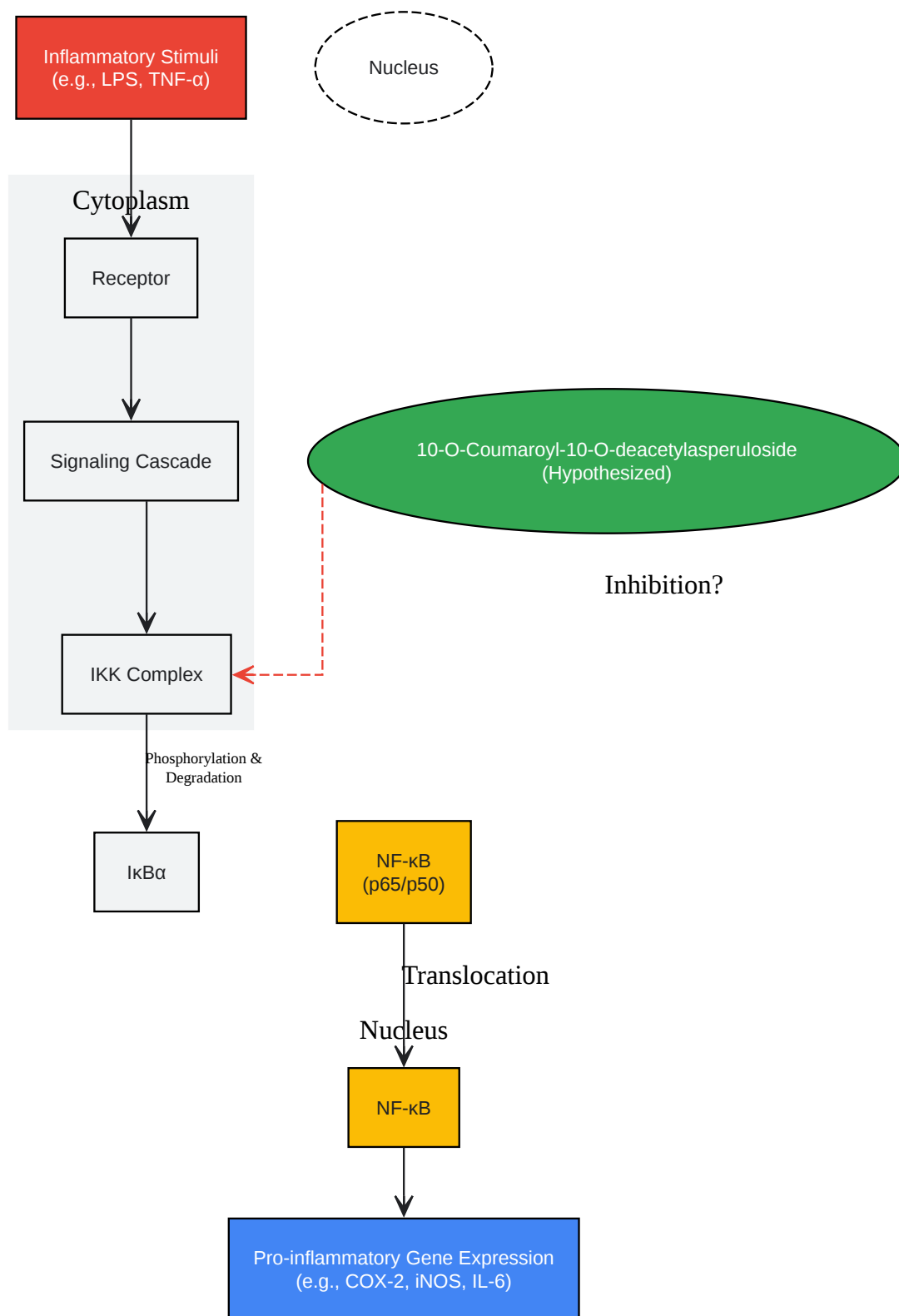
- **UV-Vis Spectroscopy:** To identify the presence of chromophores.
- **Infrared (IR) Spectroscopy:** To identify functional groups.
- **Mass Spectrometry (MS):** To determine the molecular weight and elemental composition.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** 1D (^1H and ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments are conducted to establish the complete chemical structure and stereochemistry of the molecule.

Potential Biological Activities and Signaling Pathways

While no specific biological activities have been reported for **10-O-Coumaroyl-10-O-deacetylasperuloside**, the known activities of its constituent parts suggest several potential areas of interest.

- Iridoids: Many iridoids exhibit anti-inflammatory, antioxidant, neuroprotective, and hepatoprotective activities.
- Coumaroyl Esters: The p-coumaroyl moiety is known to contribute to the antioxidant and anti-inflammatory properties of natural products.

Based on this, a hypothetical signaling pathway that could be modulated by this compound, particularly in the context of inflammation, is the NF- κ B pathway.



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Caption: Hypothesized modulation of the NF-κB signaling pathway.

Conclusion and Future Directions

10-O-Coumaroyl-10-O-deacetylasperuloside represents an intriguing, yet understudied, natural product. The combination of an iridoid core with a coumaroyl moiety suggests a promising candidate for drug discovery, particularly in the areas of anti-inflammatory and antioxidant research. Future research should focus on the definitive isolation and structural elucidation of this compound, followed by a thorough investigation of its biological activities and mechanisms of action. The experimental frameworks provided in this guide offer a starting point for such endeavors. The chemotaxonomic significance of this compound within the *Galium* genus also warrants further exploration.

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References

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